

Propofol Quantification: A Comparative Guide to Method Validation Using Propofol-d18

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Compound of Interest

Compound Name: Propofol-d18

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This guide provides a comparative overview of validated analytical methods for the quantification of propofol in biological matrices, with a specific focus on the use of **Propofol-d18** as an internal standard. The information presented is intended to assist researchers and clinicians in selecting and implementing robust and reliable analytical methods for pharmacokinetic studies, therapeutic drug monitoring, and forensic toxicology.

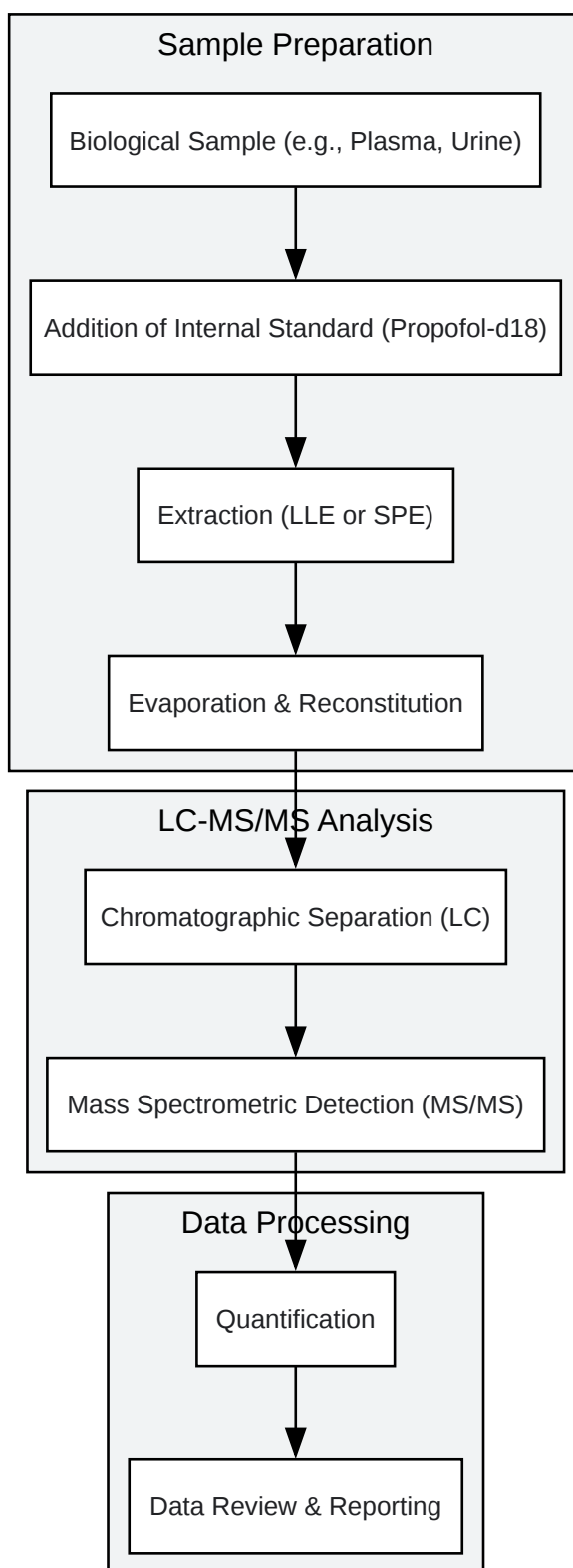
Introduction to Propofol Quantification

Propofol (2,6-diisopropylphenol) is a widely used intravenous anesthetic agent for the induction and maintenance of anesthesia. Accurate and precise measurement of propofol concentrations in biological samples, such as plasma and urine, is crucial for understanding its pharmacokinetics, ensuring patient safety, and in forensic investigations.[1][2][3] Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as the gold standard for propofol quantification due to its high sensitivity, selectivity, and accuracy.[4][5][6] The use of a stable isotope-labeled internal standard, such as **Propofol-d18**, is essential to correct for matrix effects and variations in sample processing and instrument response, thereby ensuring the reliability of the results.[4][7]

This guide compares key aspects of different LC-MS/MS methods for propofol quantification, including sample preparation techniques, chromatographic conditions, and mass spectrometric parameters. Furthermore, it presents a summary of reported method validation data to facilitate an objective comparison of their performance.

Experimental Workflow for Propofol Quantification

The general workflow for the quantification of propofol in biological samples using LC-MS/MS with **Propofol-d18** as an internal standard is depicted in the following diagram.



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